

Application Note and Protocol: Preparation of BI-671800 Stock Solution

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Compound of Interest

Compound Name: BI-671800

Cat. No.: B606091

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BI-671800 is a potent and highly specific antagonist of the chemoattractant receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as the prostaglandin D2 receptor (DP2).^{[1][2]} It blocks the binding of its natural ligand, prostaglandin D2 (PGD2), with high affinity, showing IC₅₀ values of 4.5 nM and 3.7 nM for human and murine CRTH2, respectively.^{[1][2]} Due to its role in the pathogenesis of allergic airway inflammation, **BI-671800** is investigated for its therapeutic potential in respiratory diseases such as asthma and allergic rhinitis.^{[3][4][5]} Accurate preparation of stock solutions is the first critical step for reliable and reproducible results in in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **BI-671800** stock solutions.

Physicochemical and Solubility Data

Proper preparation of a stock solution requires accurate information regarding the compound's properties. The key data for **BI-671800** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₆ F ₃ N ₅ O ₃	[6]
Molecular Weight	501.51 g/mol	[1][6]
Appearance	White to off-white solid	[1]
Solubility	DMSO: 100 mg/mL (199.4 mM)	[2]
Ethanol: Information not readily available. DMSO is the preferred solvent.		
Purity	>98% (typical)	

Note: Solubility can be affected by the purity, crystalline form, and water content of the compound and solvent. Using fresh, anhydrous DMSO is recommended for maximum solubility.[2]

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BI-671800** in dimethyl sulfoxide (DMSO).

3.1 Materials and Equipment

- **BI-671800** powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated pipettes
- Sterile microcentrifuge tubes or cryovials

- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

3.2 Safety Precautions

- **BI-671800** is a bioactive compound. Handle with care, avoiding inhalation, ingestion, or contact with skin and eyes.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

3.3 Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

Example Calculation for 1 mL of 10 mM Stock:

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 501.51 \text{ g/mol} \times 0.001 \text{ L}$
- $\text{Mass (mg)} = 5.0151 \text{ mg}$

Therefore, 5.02 mg of **BI-671800** is needed to make 1 mL of a 10 mM stock solution.

3.4 Step-by-Step Procedure

- **Equilibration:** Allow the vial of **BI-671800** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out the calculated amount of **BI-671800** powder (e.g., 5.02 mg for 1 mL of 10 mM stock) and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.

- **Dissolution:** Tightly cap the tube and vortex thoroughly. If necessary, use a sonicator bath for a few minutes to ensure the compound is completely dissolved. Visually inspect the solution to confirm there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile cryovials or microcentrifuge tubes.[\[2\]](#)
- **Labeling:** Clearly label each aliquot with the compound name (**BI-671800**), concentration (10 mM), solvent (DMSO), and the date of preparation.

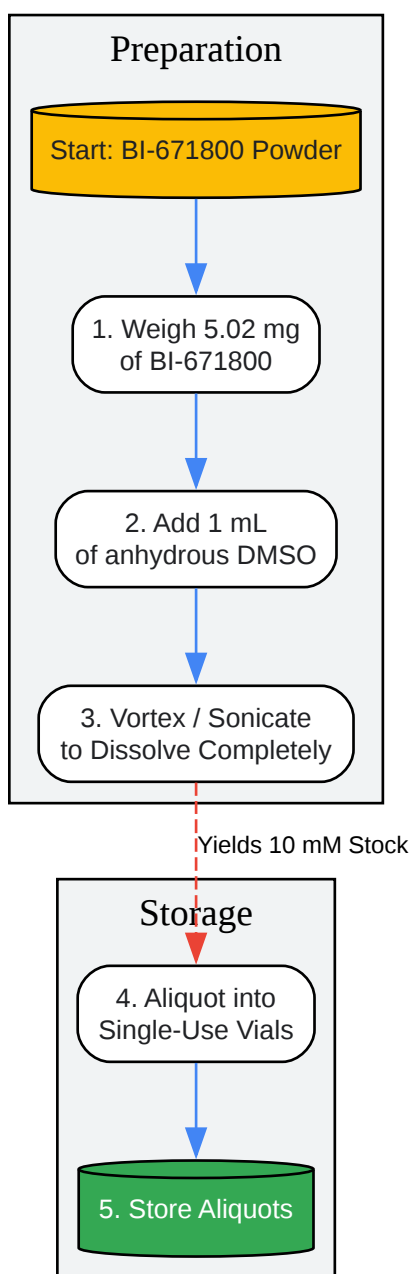
Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **BI-671800** stock solution.

- **Powder (Solid Form):** Store the solid compound tightly sealed at -20°C for up to 3 years.[\[2\]](#)
- **Stock Solution (in DMSO):**
 - **Long-term:** Store aliquots at -80°C for up to 1 year.[\[2\]](#)
 - **Short-term:** Store aliquots at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)
- **General Recommendations:**
 - Protect the compound and its solutions from light.[\[1\]](#)
 - Always aliquot the stock solution to prevent contamination and degradation from multiple freeze-thaw cycles.[\[2\]](#)
 - Aqueous solutions are not recommended for storage and should be prepared fresh for each experiment from the DMSO stock.[\[7\]](#)[\[8\]](#)

Visualization of the Protocol Workflow

The following diagram illustrates the key steps for preparing the **BI-671800** stock solution.



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Caption: Workflow for **BI-671800** Stock Solution Preparation.

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